

analytical methods for 2-chloro-N-propylpropanamide quantification

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Compound of Interest

Compound Name: 2-chloro-N-propylpropanamide

CAS No.: 94318-71-5

Cat. No.: B1370612

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Application Note: Trace Quantification of **2-chloro-N-propylpropanamide** in Brivaracetam API

Executive Summary

This guide details the analytical strategy for quantifying **2-chloro-N-propylpropanamide** (2-CNPP), a known process-related impurity in the synthesis of Brivaracetam. Due to the presence of the alpha-chloroamide moiety, this compound is classified as a Potential Genotoxic Impurity (PGI) under ICH M7 guidelines, acting as a potential alkylating agent.

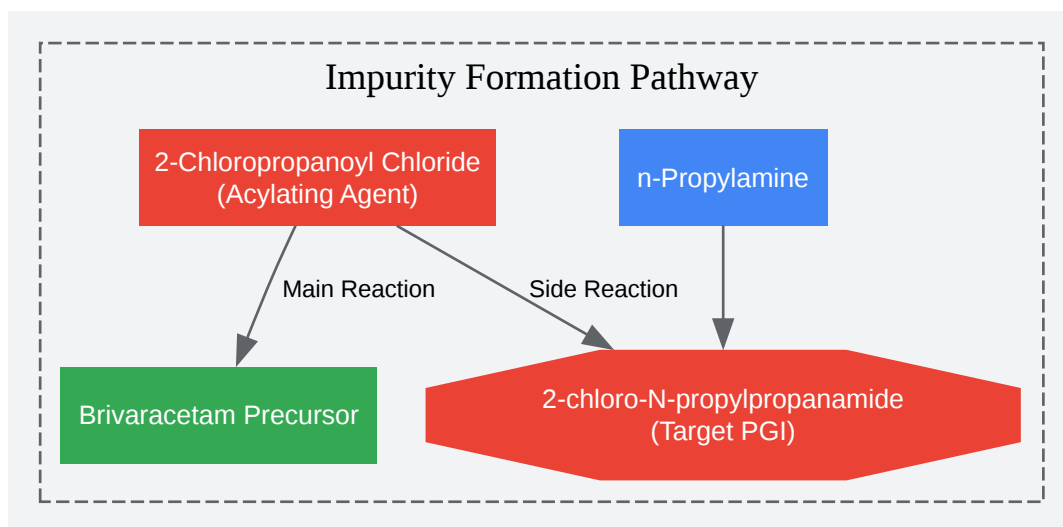
Regulatory compliance requires control of this impurity to trace levels—typically below the Threshold of Toxicological Concern (TTC) of 1.5 μ g/day. For a maximum daily dose of Brivaracetam (200 mg/day), the required limit is 7.5 ppm.^[1] This protocol provides a validated, high-sensitivity LC-MS/MS methodology capable of achieving a Limit of Quantitation (LOQ) of 0.5 ppm, ensuring robust compliance.

Chemical Context & Risk Assessment

Target Analyte: **2-chloro-N-propylpropanamide** CAS Registry: 24424-99-5 (Generic structure reference) Molecular Formula: C₆H₁₂ClNO Molecular Weight: 149.62 g/mol ^[2]

Origin of Impurity

2-CNPP is formed during the acylation step of Brivaracetam synthesis, typically when 2-chlorobutyryl chloride (or 2-chloropropionyl chloride analogs) reacts with propyl amine or during the ring-closure precursors.



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Figure 1: Formation pathway of **2-chloro-N-propylpropanamide** during amide synthesis.

Method Selection: LC-MS/MS vs. GC-MS

While alkyl halides are traditionally analyzed via GC-MS, LC-MS/MS is the superior choice for 2-CNPP for the following reasons:

- **Thermal Stability:** Alpha-haloamides can degrade into ketenes or cyclize under the high temperatures of a GC injection port. LC-MS/MS operates at lower temperatures.
- **Polarity:** The amide bond increases polarity, leading to potential peak tailing on non-polar GC columns (e.g., DB-5).
- **Sensitivity:** Electrospray Ionization (ESI) in positive mode provides exceptional sensitivity for amides, easily reaching sub-ppm levels.

Primary Protocol: LC-MS/MS Quantification

Instrumentation & Conditions

- System: UHPLC coupled with Triple Quadrupole Mass Spectrometer (e.g., Agilent 6470 or Sciex 6500+).
- Ionization: ESI Positive Mode (ESI+).
- Column: Agilent ZORBAX RRHD Eclipse Plus C18 (100 mm x 2.1 mm, 1.8 μ m) or equivalent.
 - Why: High carbon load provides adequate retention of the propyl chain to separate it from the API matrix.

Chromatographic Parameters

Parameter	Setting
Mobile Phase A	0.1% Formic Acid in Water (Protonation source)
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temp	40°C
Injection Vol	5 μ L
Run Time	10.0 minutes

Gradient Program:

- 0.0 min: 5% B
- 1.0 min: 5% B (Divert to waste to remove salts)
- 6.0 min: 90% B (Elution of impurity)
- 7.0 min: 90% B
- 7.1 min: 5% B (Re-equilibration)

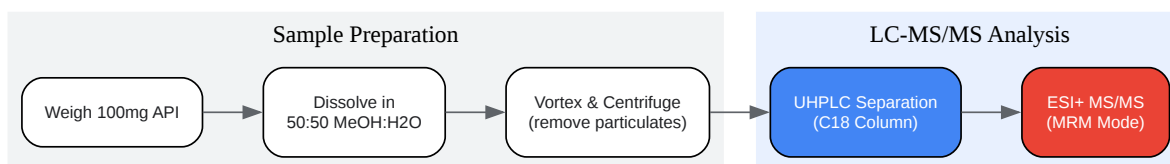
Mass Spectrometry (MRM) Parameters

The method uses Multiple Reaction Monitoring (MRM) for maximum selectivity.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
2-CNPP (Quant)	150.1 [M+H] ⁺	43.1 [Propyl] ⁺	15	100
2-CNPP (Qual)	150.1 [M+H] ⁺	114.0 [Loss of HCl] ⁺	10	100
Brivaracetam	213.1 [M+H] ⁺	169.1	20	50

Note: Precursor m/z 150.1 corresponds to the ³⁵Cl isotope. The ³⁷Cl isotope (152.1) can be used as a confirmation ion.

Experimental Workflow



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Figure 2: Analytical workflow from sample preparation to detection.

Step-by-Step Preparation:

- Diluent: Water:Methanol (50:50 v/v). This ensures solubility of both the polar API and the moderately lipophilic impurity.
- Standard Stock Solution: Dissolve 10 mg of 2-CNPP reference standard in 100 mL methanol (100 µg/mL).

- Calibration Standards: Serially dilute stock to concentrations of 0.5, 1.0, 2.5, 5.0, 7.5, and 10.0 ng/mL (corresponding to ppm levels relative to API concentration).
- Sample Solution: Accurately weigh 50 mg of Brivaracetam API into a 10 mL volumetric flask. Dissolve and dilute to volume with diluent (Concentration: 5 mg/mL).
 - Calculation: 1 ppm impurity in 5 mg/mL API = 5 ng/mL in solution.

Method Validation (ICH Q2 & M7)

To ensure scientific integrity, the method must be validated against the following criteria:

Validation Parameter	Acceptance Criteria	Scientific Rationale
Specificity	No interference at RT of 2-CNPP in blank/placebo.	Ensures signal is purely from the PGI, not matrix noise.
LOD (Limit of Detection)	S/N Ratio $\geq$ 3:1	Defines the absolute floor of detection (typically $\sim$ 0.1 ppm).
LOQ (Limit of Quantitation)	S/N Ratio $\geq$ 10:1	Ensures reliable quantification at the reporting threshold (0.5 ppm).
Linearity	$R^2 \geq 0.990$	Confirms proportional response across the range (LOQ to 150% of limit).
Accuracy (Recovery)	80% - 120% at LOQ, 100% and 150% levels.	Verifies that the API matrix does not suppress ionization of the impurity.
Precision (Repeatability)	RSD $\leq$ 10% (n=6 injections at limit).	Demonstrates method robustness.

Self-Validating Check:

- Internal Standard (ISTD): Use **2-chloro-N-propylpropanamide-d7** (deuterated) if available. If not, use a structural analog like 2-chlorobutanamide. The ISTD corrects for matrix effects and injection variability, making the method "self-validating" run-to-run.

Troubleshooting & Optimization

- Issue: Signal Suppression.
 - Cause: Co-elution of Brivaracetam API with the impurity.
 - Fix: Adjust the gradient.[\[1\]](#) The API (Brivaracetam) is more lipophilic than the impurity. Ensure the impurity elutes before the massive API peak, or use a divert valve to send the API to waste to prevent source contamination.
- Issue: Carryover.
 - Cause: Amides can stick to stainless steel.
 - Fix: Use a needle wash of Acetonitrile:Isopropanol:Water (40:40:20) with 0.1% Formic Acid.

References

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